Application Note: Quantitative Analysis of 4-(2-Ethoxyphenyl)piperidine Hydrochloride

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Compound of Interest

Compound Name:	*4-(2-Ethoxyphenyl)piperidine hydrochloride*
CAS No.:	*198334-35-9*
Cat. No.:	*B1424422*

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Introduction and Strategic Importance

4-(2-Ethoxyphenyl)piperidine hydrochloride is a substituted piperidine derivative. The piperidine structural motif is a cornerstone in medicinal chemistry, appearing in a wide range of pharmaceutical agents due to its favorable physicochemical properties and ability to interact with various biological targets.[1][2] The accurate and precise quantification of this compound is therefore a critical requirement in pharmaceutical development and manufacturing. It ensures the correct dosage in formulations, monitors stability, and controls the quality of the active pharmaceutical ingredient (API).

This document provides a detailed guide to robust, validated analytical methods for the quantification of **4-(2-Ethoxyphenyl)piperidine hydrochloride**. We will explore two primary chromatographic techniques—High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS)—and a supplementary spectrophotometric method. The choice of method is dictated by the specific analytical need, whether it be for routine quality control, impurity profiling, or initial screening. The protocols herein are designed

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to be self-validating, grounded in established scientific principles and aligned with international regulatory standards, such as the ICH Q2(R2) guidelines.[3][4][5]

Rationale for Method Selection

The molecular structure of **4-(2-Ethoxyphenyl)piperidine hydrochloride**—featuring a polar piperidine ring, a non-polar ethoxyphenyl group, and its nature as a hydrochloride salt—governs the choice of analytical strategy.

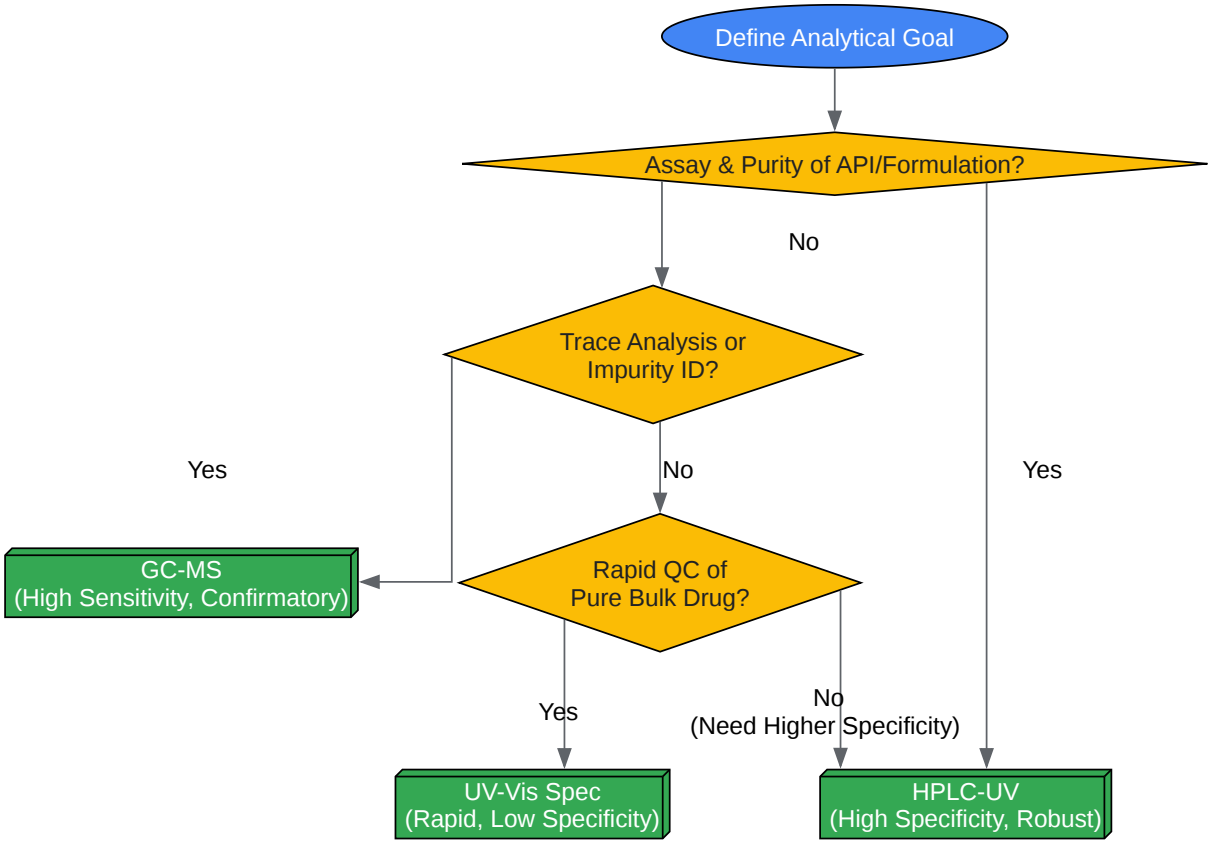
- High-Performance Liquid Chromatography (HPLC): This is the premier technique for this analyte. The presence of the phenyl ring provides a strong chromophore, making it ideally suited for UV detection.[1] As a salt, the compound is readily soluble in polar solvents used in Reversed-Phase HPLC (RP-HPLC). This method offers high precision, accuracy, and specificity, making it the gold standard for assay and impurity determination.

- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful tool for both quantification and structural confirmation.[2][6] However, the hydrochloride salt form is non-volatile. Therefore, a critical sample preparation step is required to convert the salt to its more volatile free base form before injection. This makes the method more complex than HPLC but offers exceptional sensitivity and specificity, which is particularly useful for trace-level analysis or impurity identification.

- UV-Vis Spectrophotometry: This technique offers a rapid and simple means of quantification.[7][8] Its utility is primarily for the analysis of the pure bulk substance where interfering, UV-absorbing impurities are not expected. It is less specific than chromatographic methods but can be valuable for high-throughput screening or in environments where chromatographic equipment is unavailable.

The logical flow for selecting the appropriate analytical method is visualized below.

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Caption: Logic flow for selecting the appropriate analytical method.

Method 1: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is recommended for the routine quantification and purity evaluation of **4-(2-Ethoxyphenyl)piperidine hydrochloride** in bulk drug substance and pharmaceutical

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formulations.

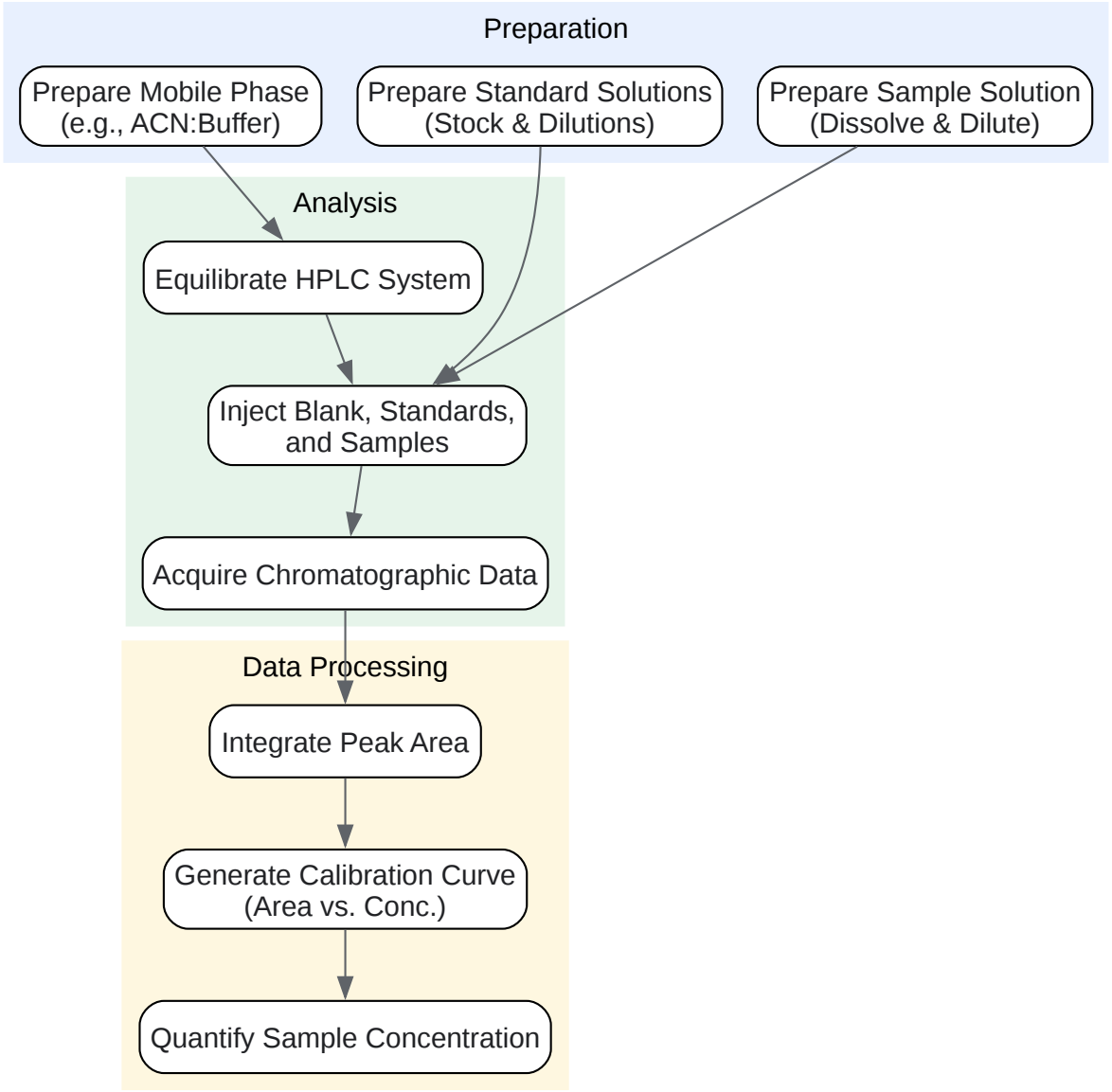
Principle of Analysis

Reversed-phase HPLC separates compounds based on their polarity. The analyte is dissolved in a mobile phase and passed through a column packed with a non-polar stationary phase (e.g., C18). **4-(2-Ethoxyphenyl)piperidine hydrochloride**, being moderately polar, will interact with the stationary phase and elute at a characteristic retention time. A UV-Vis detector measures the absorbance of the eluate, which is proportional to the analyte's concentration, based on the Beer-Lambert law.[1]

Experimental Protocol

Workflow Overview

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Caption: Experimental workflow for HPLC-UV analysis.

Reagents and Materials:

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- **4-(2-Ethoxyphenyl)piperidine hydrochloride** Reference Standard
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)
- Potassium Phosphate Monobasic (KH_2PO_4)
- Orthophosphoric Acid (H_3PO_4)
- Ultrapure Water (18.2 MΩ·cm)
- 0.45 µm Syringe Filters (e.g., PTFE)

Standard & Sample Preparation:

- Mobile Phase Preparation: Prepare a 20 mM potassium phosphate buffer by dissolving 2.72 g of KH_2PO_4 in 1 L of ultrapure water. Adjust the pH to 3.0 with orthophosphoric acid.
- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to the mark with a 50:50 (v/v) mixture of acetonitrile and water.
- Calibration Standards: Perform serial dilutions of the stock solution with the 50:50 acetonitrile/water diluent to prepare a series of standards ranging from 1 µg/mL to 100 µg/mL.
- Sample Preparation (Bulk Drug): Accurately weigh approximately 25 mg of the bulk drug sample, transfer to a 25 mL volumetric flask, and prepare as described for the Standard Stock Solution. Dilute further as necessary to fall within the calibration range.

HPLC Analysis:

- Set up the HPLC system according to the conditions in Table 1.
- Equilibrate the column with the mobile phase for at least 30 minutes or until a stable baseline is achieved.

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- Perform a blank injection (diluent) to ensure no carryover.
- Inject the calibration standards in order of increasing concentration.
- Inject the sample solutions. A bracketing standard should be run periodically to confirm system stability.

Data Analysis and System Suitability:

- Construct a calibration curve by plotting the peak area versus the concentration of the standards. Perform a linear regression analysis.
- The correlation coefficient (R^2) should be ≥ 0.999.[9]
- Calculate the concentration of the analyte in the samples using the regression equation.
- System suitability must be confirmed by injecting a mid-level standard multiple times (n=5 or 6). The relative standard deviation (%RSD) of the peak area and retention time should be ≤ 2.0%.[10][11] The USP tailing factor should be ≤ 2.0, and the theoretical plate count should be ≥ 2000.

Quantitative Data Summary

Table 1: Recommended HPLC-UV Chromatographic Conditions

Parameter	Condition
HPLC Column	**C18, 250 mm x 4.6 mm, 5 µm particle size**
Mobile Phase	Acetonitrile : 20 mM KH_2PO_4 Buffer (pH 3.0) (40:60, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	275 nm (Ethoxyphenyl chromophore λmax)
Injection Volume	10 µL

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| Run Time | 10 minutes |

Table 2: Typical Method Validation Parameters (as per ICH Q2(R2))[3][4]

Parameter	Typical Value
Linearity Range	**1 - 100 µg/mL**
Correlation Coefficient (R^2)	≥ 0.999
Accuracy (% Recovery)	98.0 - 102.0%
Precision (%RSD)	≤ 2.0%
Limit of Detection (LOD)	~0.3 µg/mL

| Limit of Quantification (LOQ) | ~1.0 µg/mL |

Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

This method is recommended for confirmatory analysis, trace-level quantification, and impurity identification where high sensitivity and specificity are required.

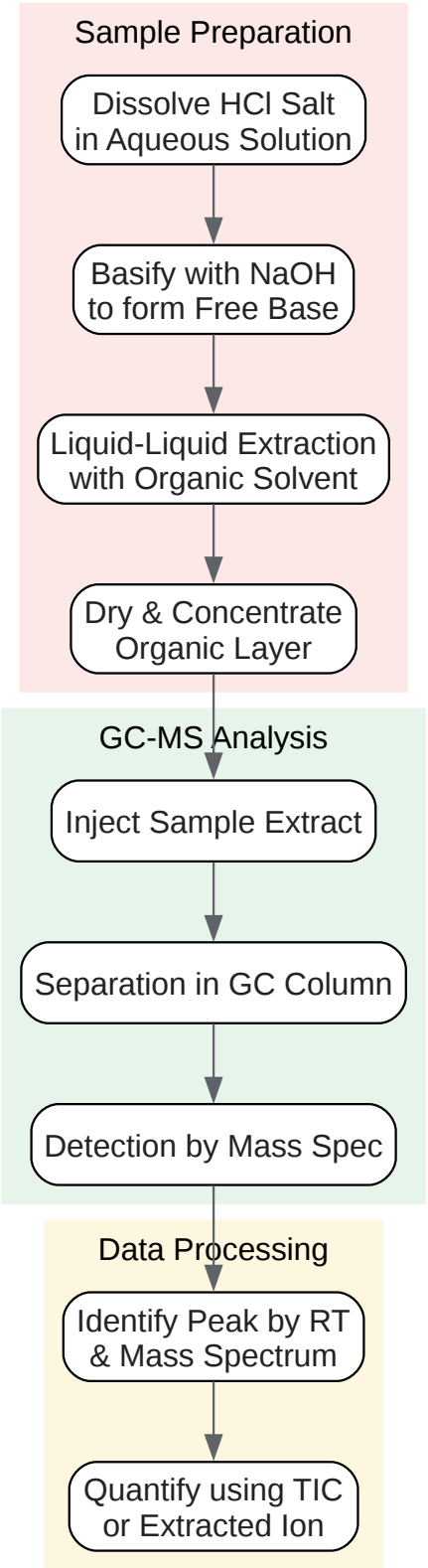
Principle of Analysis

GC separates volatile compounds in a heated column. The eluting compounds then enter a mass spectrometer, which ionizes them (typically via Electron Ionization - EI) and separates the resulting ions based on their mass-to-charge ratio (m/z). This provides a unique fragmentation pattern (mass spectrum) that acts as a chemical fingerprint for unambiguous identification, while the total ion current is used for quantification.[6][12] A critical consideration is that **4-(2-Ethoxyphenyl)piperidine hydrochloride** must be converted to its volatile free base prior to analysis.[2]

Experimental Protocol

Workflow Overview

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Caption: Experimental workflow for GC-MS, including free base conversion.

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Reagents and Materials:

- **4-(2-Ethoxyphenyl)piperidine hydrochloride** Reference Standard
- Ethyl Acetate (GC Grade)
- Sodium Hydroxide (NaOH), 1 M solution
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Methanol (GC Grade)
- Ultrapure Water

Standard & Sample Preparation (Free Base Conversion):

- Stock Solution (1000 µg/mL as HCl salt): Accurately weigh 10 mg of the reference standard into a 10 mL volumetric flask and dissolve in ultrapure water.
- Free Base Extraction: a. Pipette a known volume (e.g., 1 mL) of the aqueous standard or sample solution into a separatory funnel or centrifuge tube. b. Add 1 M NaOH dropwise until the pH is >10. c. Add 2 mL of ethyl acetate and vortex/shake vigorously for 1 minute. d. Allow the layers to separate. Carefully transfer the top organic layer (ethyl acetate) to a clean vial. e. Repeat the extraction twice more, combining the organic extracts. f. Dry the combined organic extract by passing it through a small column of anhydrous sodium sulfate. g. Evaporate the solvent under a gentle stream of nitrogen if concentration is needed, and reconstitute in a known volume of ethyl acetate for injection.
- Calibration Standards: Prepare a series of calibration standards by performing the free base extraction on serial dilutions of the aqueous stock solution.

GC-MS Analysis:

- Set up the GC-MS system according to the conditions in Table 3.
- Inject the prepared standards and samples.

Data Analysis:

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- Identify the analyte peak in the Total Ion Chromatogram (TIC) by its retention time and by comparing its mass spectrum to a reference spectrum.
- For quantification, create a calibration curve by plotting the peak area (from the TIC or a specific extracted ion) against concentration.

Quantitative Data Summary

Table 3: Recommended GC-MS Conditions

Parameter	Condition
GC Column	**DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film**
Carrier Gas	Helium, constant flow at 1.2 mL/min
Injector Temp.	250°C
Injection Mode	Splitless (or Split 10:1, depending on concentration)
Oven Program	Start at 100°C, hold 1 min, ramp at 20°C/min to 280°C, hold 5 min
MS Transfer Line	280°C
Ion Source Temp.	230°C
Ionization Mode	Electron Ionization (EI) at 70 eV

| Scan Range | 40 - 450 m/z |

Method Validation: A Mandate for Trustworthiness

All analytical methods intended for regulatory submission must be validated to demonstrate they are fit for purpose.[3] Validation is a formal process that proves the method is reliable, reproducible, and accurate for the intended analysis. The core validation parameters are defined by the International Council for Harmonisation (ICH) in its Q2(R2) guideline.[4][5][13][14]

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Key Validation Characteristics:

- Specificity: The ability to assess the analyte unequivocally in the presence of other components like impurities, degradants, or matrix components.[13] For HPLC, this is shown by separating all peaks cleanly. For GC-MS, the unique mass spectrum provides high specificity.
- Linearity: Demonstrates a direct proportional relationship between the concentration of the analyte and the analytical signal over a defined range.[13]
- Accuracy: The closeness of the test results to the true value. It is typically evaluated by spiking a placebo with known amounts of the analyte and calculating the percent recovery.[13]
- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample. It is assessed at two levels:
  - Repeatability: Precision over a short interval with the same analyst and equipment.
  - Intermediate Precision: Precision within the same laboratory but on different days, with different analysts, or on different equipment.
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantification (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.[9]
- Robustness: A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters (e.g., pH of mobile phase, column temperature), providing an indication of its reliability during normal usage.

Conclusion

This application note provides comprehensive, validated protocols for the quantification of **4-(2-Ethoxyphenyl)piperidine hydrochloride**. The HPLC-UV method stands as the primary choice

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for routine quality control due to its robustness, specificity, and simplicity. The GC-MS method, while requiring a more involved sample preparation, offers unparalleled sensitivity and confirmatory power, making it invaluable for trace analysis and structural verification. The choice between these methods should be guided by the specific analytical objective, available instrumentation, and regulatory requirements. Adherence to the principles of method validation outlined herein is essential to ensure data integrity and scientific trustworthiness.

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